

# Chloroxylenol-d6: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Chloroxylenol-d6

Cat. No.: B588217

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This technical guide provides a comprehensive overview of **Chloroxylenol-d6**, a deuterated analog of the widely used antimicrobial agent Chloroxylenol. This document is intended for researchers, scientists, and drug development professionals, offering in-depth information on its chemical properties, mechanism of action, and applications in research and development.

## Core Data Presentation

For clarity and ease of comparison, the fundamental chemical and physical properties of **Chloroxylenol-d6** are summarized in the table below.

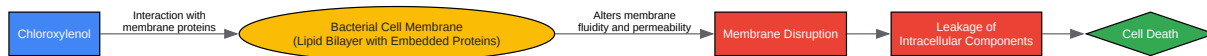
Property	Value	Reference
CAS Number	1407521-66-7	[1]
Molecular Formula	C <sub>8</sub> H <sub>3</sub> D <sub>6</sub> ClO	[1]
Molecular Weight	162.65 g/mol	[1]

## Antimicrobial Mechanism of Action

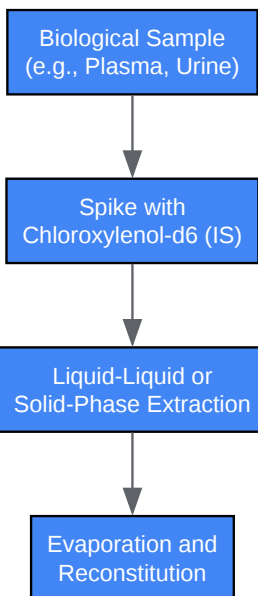
Chloroxylenol exerts its broad-spectrum antimicrobial activity primarily through the disruption of microbial cell membranes. As a phenolic compound, its hydroxyl (-OH) group is believed to interact with proteins embedded in the bacterial cell membrane. This interaction disrupts the

membrane's integrity, leading to the leakage of intracellular components and ultimately cell death. At higher concentrations, Chloroxylenol can also cause the coagulation of proteins and nucleic acids within the bacterial cell, further contributing to its bactericidal effect. This mechanism is particularly effective against Gram-positive bacteria.

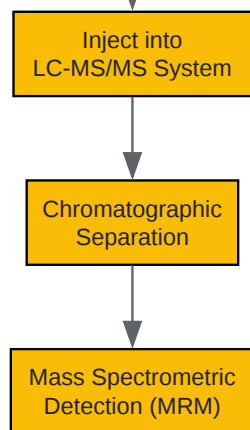
While specific signaling pathway studies for **Chloroxylenol-d6** are not extensively documented, the general mechanism of action for Chloroxylenol can be depicted as a disruption of the bacterial cell envelope.



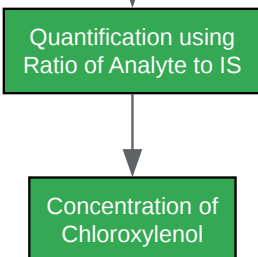
### Sample Preparation



### LC-MS/MS Analysis



### Data Processing



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## References

- 1. medchemexpress.com [medchemexpress.com]
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